

2-Methyl-5-nitrobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzaldehyde

Cat. No.: B103683

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An In-depth Technical Guide to **2-Methyl-5-nitrobenzaldehyde**

Introduction

2-Methyl-5-nitrobenzaldehyde is a substituted aromatic aldehyde that serves as a crucial intermediate in various fields of chemical synthesis, most notably in the pharmaceutical industry. Its molecular architecture, featuring an aldehyde, a methyl group, and a nitro group on a benzene ring, provides a unique combination of reactivity and functionality. The electron-withdrawing nature of the nitro and aldehyde groups, contrasted with the electron-donating methyl group, creates a nuanced electronic environment that synthetic chemists can exploit to build complex molecular frameworks. This guide offers a comprehensive overview of **2-Methyl-5-nitrobenzaldehyde**, detailing its fundamental properties, analytical characterization, synthetic utility, and safety considerations for professionals in research and drug development.

Core Molecular and Physicochemical Profile

A precise understanding of a compound's fundamental properties is the bedrock of its application in any scientific endeavor. These properties dictate storage conditions, solvent selection for reactions and analysis, and purification strategies.

Quantitative Data Summary

The key identifiers and physicochemical properties of **2-Methyl-5-nitrobenzaldehyde** are summarized below for quick reference.

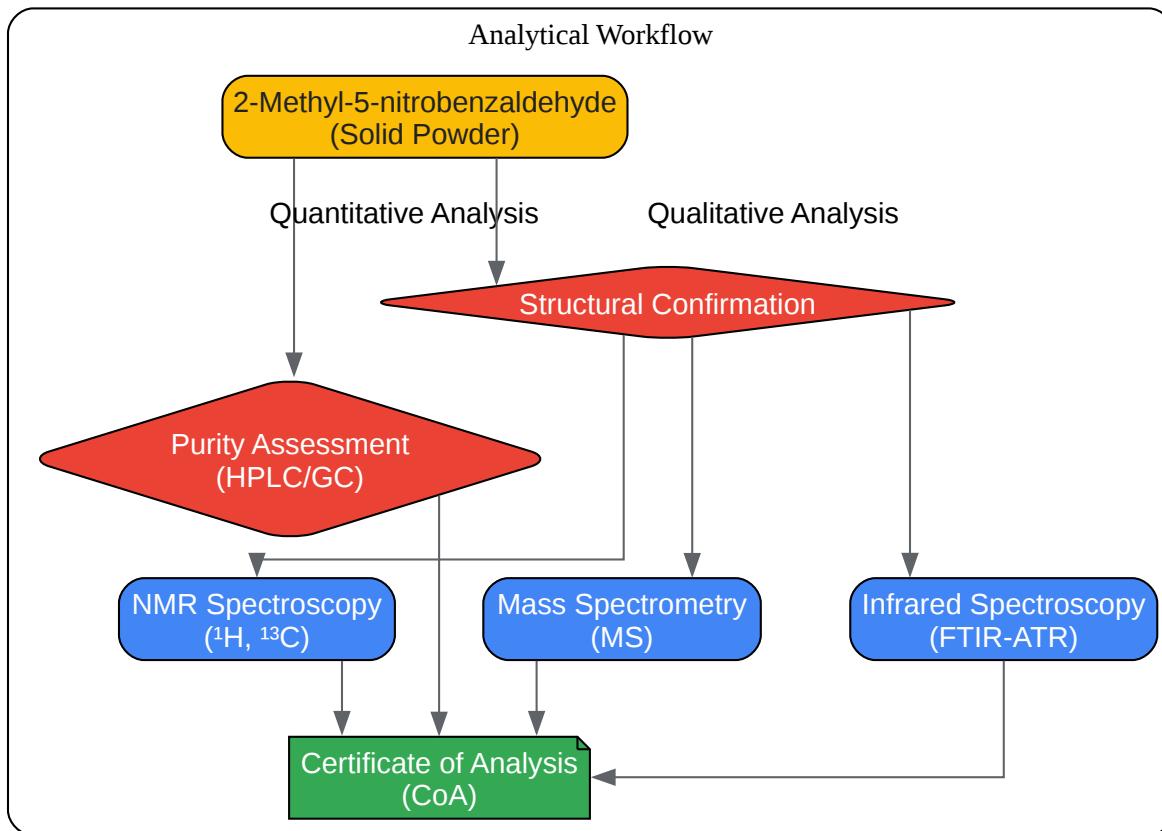
Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₃	[1] [2]
Molecular Weight	165.15 g/mol	[1]
CAS Number	16634-91-6	[1] [2]
Appearance	White to light yellow/orange crystalline powder	
Melting Point	50-60 °C	
Boiling Point	296.4 °C at 760 mmHg	
Purity (Typical)	>98.0% (by GC)	
Canonical SMILES	CC1=C(C=C(C=C1)[O-])C=O	[1] [2]
InChI Key	JLFWTLNLOSUFMU- UHFFFAOYSA-N	[1]

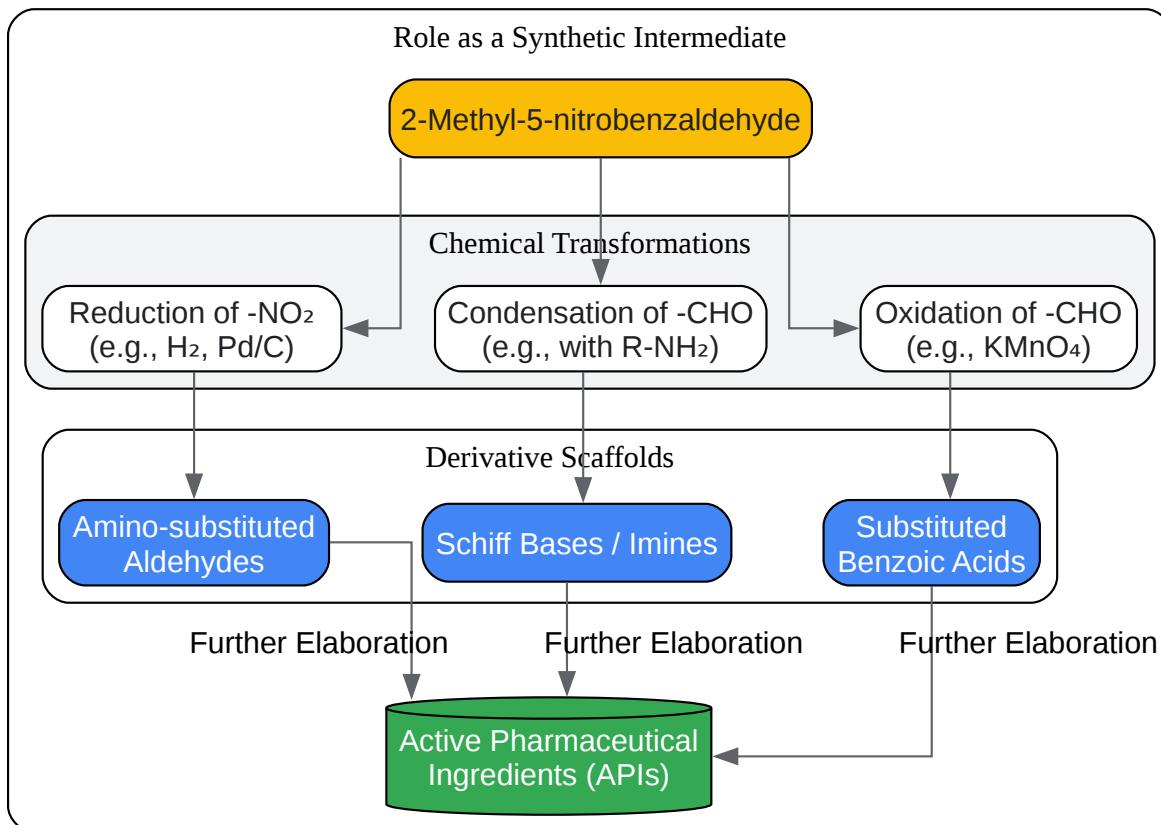
Solubility and Storage

Proper storage is critical to maintain the integrity of **2-Methyl-5-nitrobenzaldehyde**. The compound is air-sensitive and should be stored under an inert atmosphere, such as nitrogen. For long-term stability, it is recommended to store it in a cool (<15°C), dark, and dry place. While specific solubility data is not extensively published, its aromatic and moderately polar nature suggests solubility in common organic solvents like dichloromethane, ethyl acetate, and acetone.

Structural Elucidation and Analytical Characterization

Confirming the identity and purity of a starting material is a non-negotiable step in drug development. A multi-technique analytical approach ensures the structural integrity of **2-Methyl-5-nitrobenzaldehyde** before its inclusion in a synthetic workflow.





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Sources

- 1. 2-Methyl-5-nitrobenzaldehyde | C₈H₇NO₃ | CID 12654145 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. appchemical.com [appchemical.com]

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